

Essential Safety and Logistical Information for Handling Camphor

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Compound of Interest

Compound Name: *Camphor*

Cat. No.: *B167293*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides comprehensive, step-by-step guidance on the safe handling of **camphor**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Quantitative Data Summary

Understanding the physical and chemical properties of **camphor** is crucial for safe handling. The following table summarizes key quantitative data.

Parameter	Value	Source
Physical State	Colorless or white crystalline solid	[1] [2] [3]
Odor	Strong, penetrating, aromatic odor	[1] [3]
Molecular Formula	C ₁₀ H ₁₆ O	[3]
Molecular Weight	152.3 g/mol	[4] [5]
Melting Point	179 °C (354.2 °F)	[1]
Boiling Point	204 °C (399.2 °F)	[1]
Flash Point	66 °C (150.8 °F) (closed cup)	[4] [6]
Autoignition Temperature	466 °C (870.8 °F)	[7]
Lower Explosive Limit (LEL)	0.6%	[4] [7]
Upper Explosive Limit (UEL)	3.5%	[4] [7]
Vapor Pressure	0.2 mmHg at 20 °C	[4] [5]
Solubility	Poorly soluble in water; soluble in organic solvents like alcohol, ether, and chloroform.	[2] [3]
OSHA PEL (8-hr TWA)	2 mg/m ³	[5] [8]
NIOSH REL (10-hr TWA)	2 mg/m ³	[8]
ACGIH TLV (8-hr TWA)	2 ppm (12 mg/m ³)	[8]
ACGIH STEL (15-min)	3 ppm (19 mg/m ³)	[8]
IDLH	200 mg/m ³	[4] [5] [7]

Experimental Protocol: Safe Handling of Camphor

This protocol outlines the essential steps for safely handling **camphor** in a laboratory setting.

1. Pre-Handling Preparation:

- Risk Assessment: Conduct a thorough risk assessment for the specific procedure involving **camphor**.
- Information Review: Review the Safety Data Sheet (SDS) for **camphor**.[\[9\]](#)
- Engineering Controls: Ensure a well-ventilated area, preferably a fume hood, is available and operational.[\[10\]](#)[\[11\]](#) For large-scale operations, a spark-free, earthed ventilation system is recommended.[\[12\]](#)
- PPE Assembly: Gather all necessary PPE as outlined in the PPE Selection Workflow below.

2. Handling Procedure:

- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[\[8\]](#)[\[13\]](#) Wash hands thoroughly before and after handling.[\[6\]](#)[\[11\]](#)
- Containment: Handle solid **camphor** in a way that minimizes dust generation.[\[10\]](#)[\[11\]](#) Use a vacuum or wet method for cleanup; do not dry sweep.[\[8\]](#)
- Grounding: For processes that may generate static electricity, ensure equipment is properly grounded and bonded.[\[6\]](#)[\[10\]](#)
- Heating: When heating **camphor**, be aware that it emits flammable vapors above its flash point (150°F/66°C).[\[4\]](#) Use appropriate heating methods and ensure there are no open flames or ignition sources nearby.[\[6\]](#)

3. Post-Handling Procedures:

- Decontamination: Clean the work area thoroughly after use.
- Storage: Store **camphor** in a tightly closed, properly labeled container in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizers.[\[10\]](#)[\[12\]](#)[\[14\]](#) Store in a dedicated flammables cabinet if available.[\[6\]](#)
- Clothing: Contaminated work clothes should be laundered separately by individuals informed of the hazards.[\[15\]](#)

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure.

- Eye and Face Protection: Safety glasses with side shields or chemical goggles are required.
[\[8\]](#)[\[12\]](#)
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile rubber).[\[13\]](#)[\[16\]](#) Inspect gloves before each use and use proper removal techniques.[\[11\]](#)
 - Lab Coat/Coveralls: A lab coat or chemical-resistant apron should be worn.[\[17\]](#) For larger quantities or continuous use, tight-weave, non-static clothing is recommended.[\[12\]](#)
- Respiratory Protection:
 - If working outside of a fume hood or if exposure limits are likely to be exceeded, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[\[8\]](#)[\[14\]](#)
 - For concentrations up to 50 mg/m³, a supplied-air respirator in continuous-flow mode is recommended.[\[14\]](#)
 - For higher concentrations, a full-facepiece respirator with an organic vapor cartridge and high-efficiency particulate prefilters should be used.[\[8\]](#)

Disposal Plan

Proper disposal of **camphor** waste is essential to prevent environmental contamination and ensure safety.

- Waste Collection:
 - Collect **camphor** waste in a designated, clearly labeled, and sealed container made of a compatible material.[\[9\]](#)[\[18\]](#) The label should include "Hazardous Waste" and the chemical name.[\[18\]](#)
 - Do not mix **camphor** waste with incompatible substances.[\[19\]](#)

- Disposal Method:
 - Disposal must be handled by a licensed professional waste disposal service.[[20](#)]
 - Do not dispose of **camphor** down the drain or in regular trash.[[21](#)]
 - Follow all local, state, and federal regulations for hazardous waste disposal.[[20](#)]
- Empty Containers: Dispose of empty containers as unused product, as they may contain residual chemical.[[20](#)]

First Aid Measures

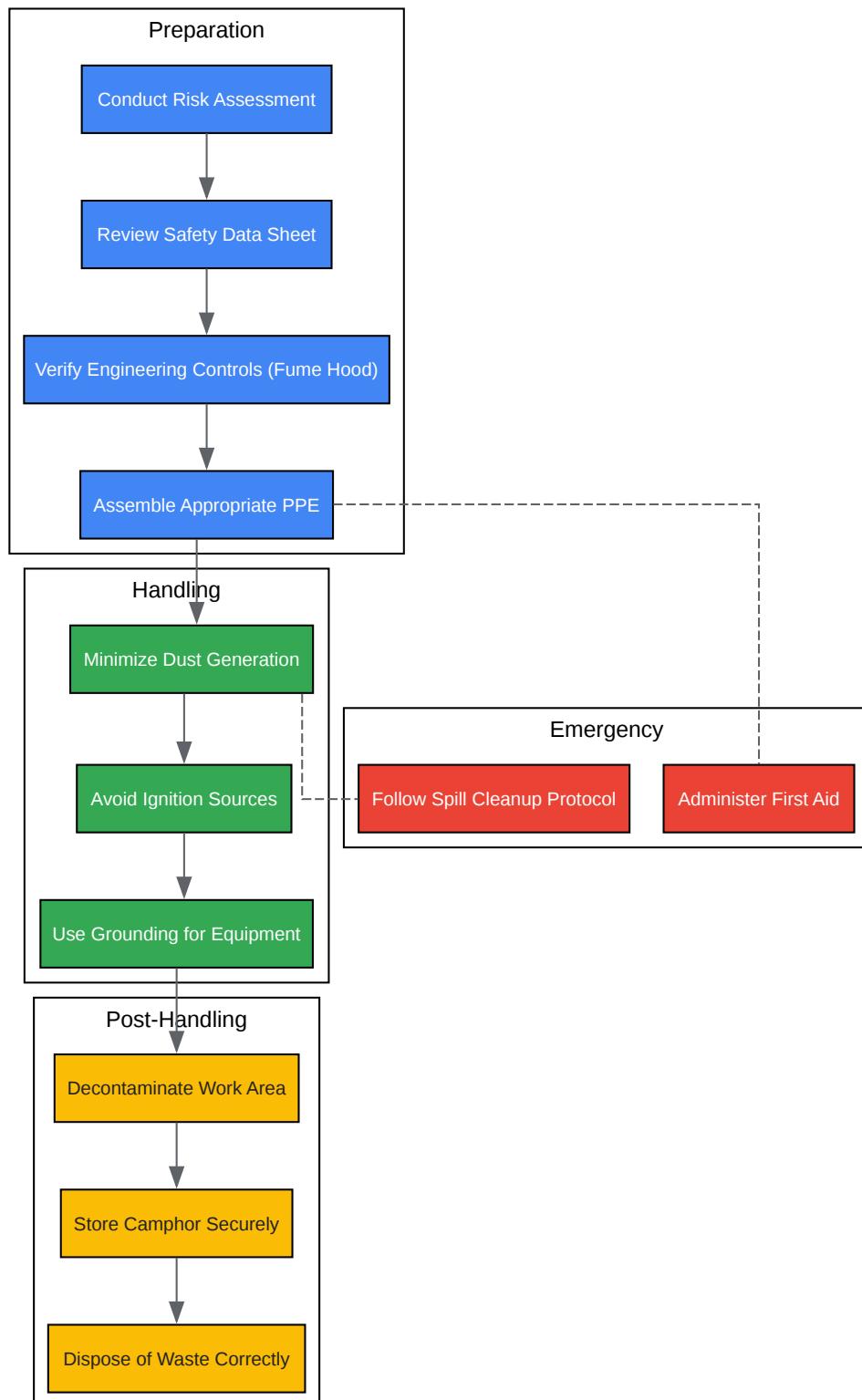
In case of exposure, immediate action is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[[6](#)][[12](#)] Seek medical attention if irritation persists.[[6](#)]
- Skin Contact: Remove contaminated clothing and wash the affected skin with soap and water.[[12](#)][[14](#)]
- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration.[[6](#)] [[22](#)] Seek medical attention.
- Ingestion: Do NOT induce vomiting.[[23](#)] Rinse the mouth with water.[[6](#)] Call a poison control center or seek immediate medical attention.[[23](#)][[24](#)] Ingestion of **camphor** can be highly toxic, and even small amounts can be harmful, especially to children.[[25](#)][[26](#)]

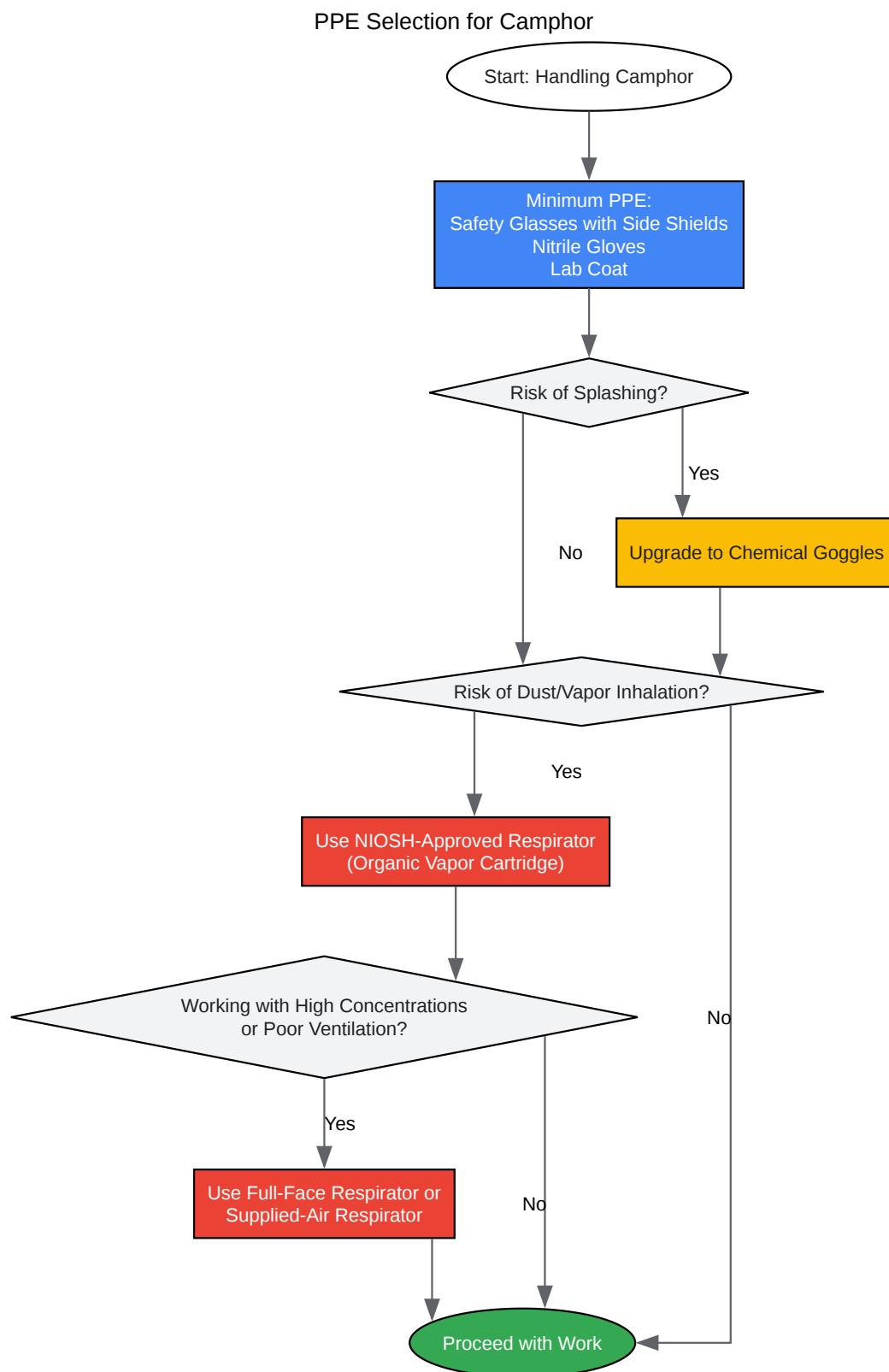
Visual Guides

The following diagrams illustrate the key safety workflows for handling **camphor**.

Camphor Handling Workflow

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Caption: A workflow for the safe handling of **camphor**.

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Caption: A decision-making workflow for selecting appropriate PPE.

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